

# Application Notes and Protocols: Dissolution and Storage of ISX-9

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## Compound of Interest

Compound Name: ISX-9

Cat. No.: B1672652

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the dissolution, storage, and handling of **ISX-9** (Isoxazole 9), a small molecule inducer of adult neural stem cell differentiation. Adherence to these guidelines is crucial for ensuring the compound's stability, solubility, and efficacy in experimental settings.

## Chemical Properties and Storage Recommendations

**ISX-9** is a crystalline solid. Proper storage is essential to maintain its chemical integrity over time.

Table 1: Chemical Properties of **ISX-9**

Property	Value
Molecular Formula	$C_{11}H_{10}N_2O_2S$ [1][2][3]
Molecular Weight	234.27 g/mol [1][2]

| CAS Number | 832115-62-5 [2][3][4] |

Table 2: Recommended Storage Conditions

Format	Storage Temperature	Shelf Life	Notes
Powder	-20°C	≥ 4 years[4]	Store protected from light.
Stock Solution in DMSO	-20°C	1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[5][6]

| Stock Solution in DMSO | -80°C | 2 years[1] | Preferred for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.[1][5] |

## Solubility Data

**ISX-9** exhibits high solubility in organic solvents but is poorly soluble in aqueous solutions. Using fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[5]

Table 3: Solubility of **ISX-9** in Common Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	≥ 100 mg/mL[1]	426.86 mM[1]
DMF	30 mg/mL[4]	~128 mM
Ethanol	11.71 mg/mL	50 mM

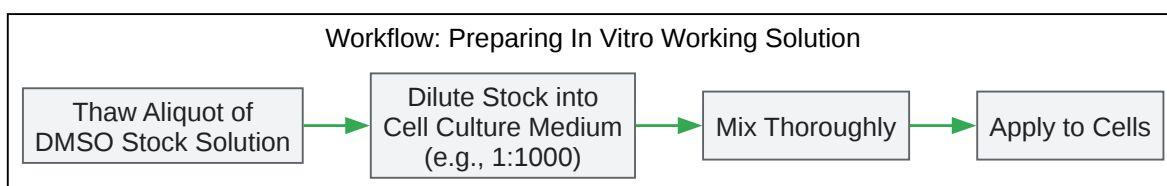
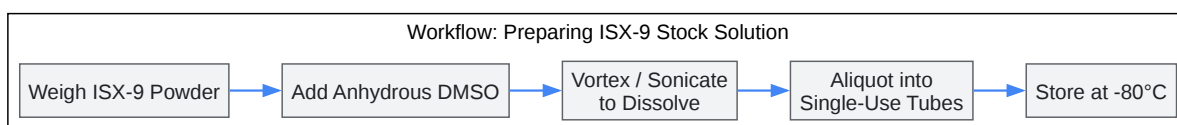
| DMF:PBS (pH 7.2) (1:1) | 0.5 mg/mL[4] | ~2.1 mM |

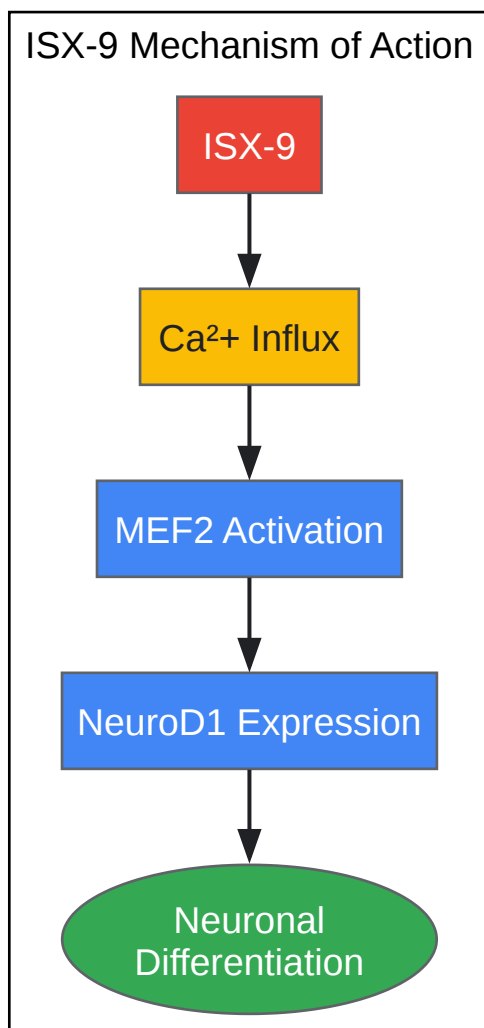
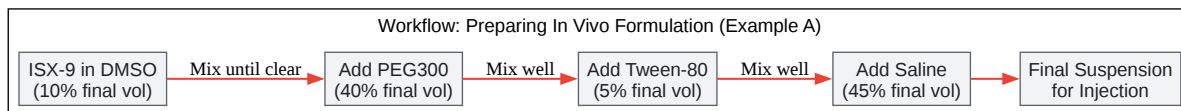
## Experimental Protocols

This protocol outlines the preparation of a concentrated stock solution, which is the first step for most in vitro and in vivo applications.

Methodology:

- **Weighing:** Accurately weigh the required amount of **ISX-9** powder. For 1 mL of a 100 mM stock solution, you will need 23.43 mg of **ISX-9**.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the **ISX-9** powder.
- **Solubilization:** Vortex or sonicate the solution gently until the powder is completely dissolved. Ensure no particulates are visible.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.<sup>[5][6]</sup>
- **Storage:** Store the aliquots at -80°C for long-term use (up to 2 years) or at -20°C for shorter-term use (up to 1 year).<sup>[1]</sup>





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